

An In-depth Technical Guide to the Theoretical Properties of 4-Benzylbenzonitrile

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Compound of Interest

Compound Name: **4-Benzylbenzonitrile**

Cat. No.: **B1332359**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the theoretical properties, synthesis, and potential biological relevance of **4-Benzylbenzonitrile**. The information is curated to support research and development activities in medicinal chemistry and materials science.

Core Properties of 4-Benzylbenzonitrile

4-Benzylbenzonitrile is an aromatic ether and nitrile compound with the chemical formula $C_{14}H_{11}NO$. Its structure features a benzonitrile moiety linked to a benzyl group through an ether linkage. This compound is of interest as a building block in organic synthesis and may possess biological activities relevant to drug discovery.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **4-Benzylbenzonitrile**.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₁ NO	
Molecular Weight	209.24 g/mol	
Melting Point	94 °C	
Boiling Point	173-175 °C at 0.1 mmHg	
Density	1.14 ± 0.1 g/cm ³ (Predicted)	
Solubility	Almost transparent in hot methanol.	
Appearance	White to almost white powder or crystals.	

Spectral Data

Spectral Data Type	Description
¹ H NMR	Expected signals for aromatic protons of both the benzonitrile and benzyl rings, and a characteristic singlet for the benzylic methylene protons.
¹³ C NMR	Expected signals for the aromatic carbons, the nitrile carbon, and the benzylic carbon.
IR Spectroscopy	Characteristic absorption bands for the nitrile (C≡N) stretch, C-O-C ether linkage, and aromatic C-H bonds.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound.

Experimental Protocols: Synthesis of 4-Benzylbenzonitrile

The synthesis of **4-Benzylxybenzonitrile** can be achieved via a Williamson ether synthesis, a robust and widely used method for preparing ethers. This protocol is adapted from the synthesis of the analogous compound, 4-allyloxy benzonitrile.

Williamson Ether Synthesis of 4-Benzylxybenzonitrile

This procedure involves the reaction of 4-cyanophenol with benzyl bromide in the presence of a base.

Materials:

- 4-Cyanophenol
- Benzyl bromide
- Potassium carbonate (K_2CO_3)
- Acetone
- Benzene
- 5% Sodium hydroxide (NaOH) aqueous solution
- Water
- Anhydrous sodium sulfate (Na_2SO_4)
- n-Hexane
- Ethyl ether

Procedure:

- In a round-bottom flask, combine 4-cyanophenol, benzyl bromide, and potassium carbonate in acetone.
- Reflux the mixture with stirring for 4 hours.
- After reflux, distill off the acetone.

- To the residue, add water and extract the mixture with benzene.
- Wash the benzene layer sequentially with a 5% sodium hydroxide aqueous solution and then with water.
- Dry the organic layer over anhydrous sodium sulfate.
- Distill off the solvent to obtain the crude product.
- The crude product can be further purified by crystallization from a mixture of n-hexane and ethyl ether to yield colorless crystals of **4-Benzylxybenzonitrile**.[\[1\]](#)

Potential Biological Significance and Signaling Pathways

While direct studies on the biological signaling pathways of **4-Benzylxybenzonitrile** are not extensively documented, research on the closely related compound, 4-(Benzylxy)phenol (4-BOP), offers valuable insights. 4-BOP has been shown to play a role in the immune response to mycobacterial infections by modulating the p53-mediated IL-35 signaling pathway, which in turn influences the JAK1/STAT3 pathway in human macrophages.[\[2\]](#) This suggests that compounds with a benzylxy-phenyl scaffold may have immunomodulatory properties.

The following diagram illustrates the signaling pathway influenced by 4-(Benzylxy)phenol, which could be a relevant area of investigation for **4-Benzylxybenzonitrile**.

Caption: p53-mediated IL-35 signaling pathway influenced by 4-(Benzylxy)phenol.

Experimental Workflow for Synthesis

The following diagram outlines the key steps in the laboratory synthesis of **4-Benzylxybenzonitrile**.

Caption: Experimental workflow for the synthesis of **4-Benzylxybenzonitrile**.

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References

- 1. prepchem.com [prepchem.com]
- 2. Immunomodulatory activity of 4-(Benzylxy)phenol facilitates intracellular mycobacterial clearance through p53 mediated IL-35 signaling dependent JAK1/STAT3 pathway in human macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
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